

Application Note: Analysis of 4'-Methylvalerophenone by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *4'-Methylvalerophenone*

Cat. No.: *B155563*

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Abstract

This application note provides a detailed protocol for the identification and quantification of **4'-Methylvalerophenone** using Gas Chromatography-Mass Spectrometry (GC-MS). **4'-Methylvalerophenone** is an aromatic ketone that may be encountered in various research and development settings, including as an intermediate in organic synthesis or as a potential metabolite in drug development studies. The methods outlined below are suitable for the analysis of this compound in both neat solvent and biological matrices such as plasma, serum, and urine. This document includes sample preparation procedures, GC-MS instrument parameters, and expected analytical data.

Introduction

4'-Methylvalerophenone, also known as 1-(4-methylphenyl)pentan-1-one, is an organic compound with the molecular formula $C_{12}H_{16}O$.^[1] Accurate and reliable analytical methods are crucial for its characterization and quantification in various samples. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the analysis of volatile and semi-volatile organic compounds, offering high sensitivity and specificity. This application note describes robust GC-MS methods for the analysis of **4'-Methylvalerophenone**.

Quantitative Data Summary

The following table summarizes the key quantitative data for the GC-MS analysis of **4'-Methylvalerophenone**.

Parameter	Value	Source
Molecular Weight	176.25 g/mol	[1]
Estimated Retention Time	~14-16 min	Based on Kovats Index of a structural isomer [2]
Molecular Ion (M ⁺)	m/z 176	NIST Mass Spectrometry Data Center
Base Peak	m/z 119	NIST Mass Spectrometry Data Center
Major Fragment Ions	m/z 91, m/z 65, m/z 43, m/z 41	NIST Mass Spectrometry Data Center

Experimental Protocols

Sample Preparation

This protocol is suitable for the extraction of **4'-Methylvalerophenone** from plasma or serum.

Materials:

- Plasma or serum sample
- Methyl tert-butyl ether (MTBE) or diethyl ether
- 1 M Sodium hydroxide (NaOH) solution
- Saturated sodium chloride (NaCl) solution
- Anhydrous sodium sulfate
- Conical centrifuge tubes (15 mL)

- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Procedure:

- Pipette 1 mL of plasma or serum into a 15 mL conical centrifuge tube.
- Add 100 μ L of 1 M NaOH to basify the sample.
- Add 5 mL of MTBE or diethyl ether to the tube.
- Vortex the mixture vigorously for 2 minutes.
- Centrifuge at 3000 rpm for 10 minutes to separate the layers.
- Carefully transfer the upper organic layer to a clean tube.
- Repeat the extraction (steps 3-6) with another 5 mL of the extraction solvent.
- Combine the organic extracts.
- Add a small amount of anhydrous sodium sulfate to the combined extract to remove any residual water.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at room temperature.
- Reconstitute the residue in 100 μ L of ethyl acetate for GC-MS analysis.

This protocol is suitable for the extraction and concentration of **4'-Methylvalerophenone** from urine.

Materials:

- Urine sample
- Mixed-mode or polymeric SPE cartridges (e.g., Oasis HLB)

- Methanol
- Deionized water
- 5% Ammonium hydroxide in methanol
- SPE vacuum manifold
- Nitrogen evaporator

Procedure:

- Centrifuge the urine sample at 3000 rpm for 10 minutes to remove any particulate matter.
- Condition the SPE cartridge by passing 3 mL of methanol followed by 3 mL of deionized water. Do not allow the cartridge to go dry.
- Load 5 mL of the urine supernatant onto the conditioned SPE cartridge.
- Wash the cartridge with 3 mL of deionized water, followed by 3 mL of 5% methanol in water.
- Dry the cartridge under vacuum for 10 minutes.
- Elute the analyte with 3 mL of 5% ammonium hydroxide in methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of ethyl acetate for GC-MS analysis.

GC-MS Analysis

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (e.g., Agilent 7890B GC with 5977A MSD).
- Capillary column: HP-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent.

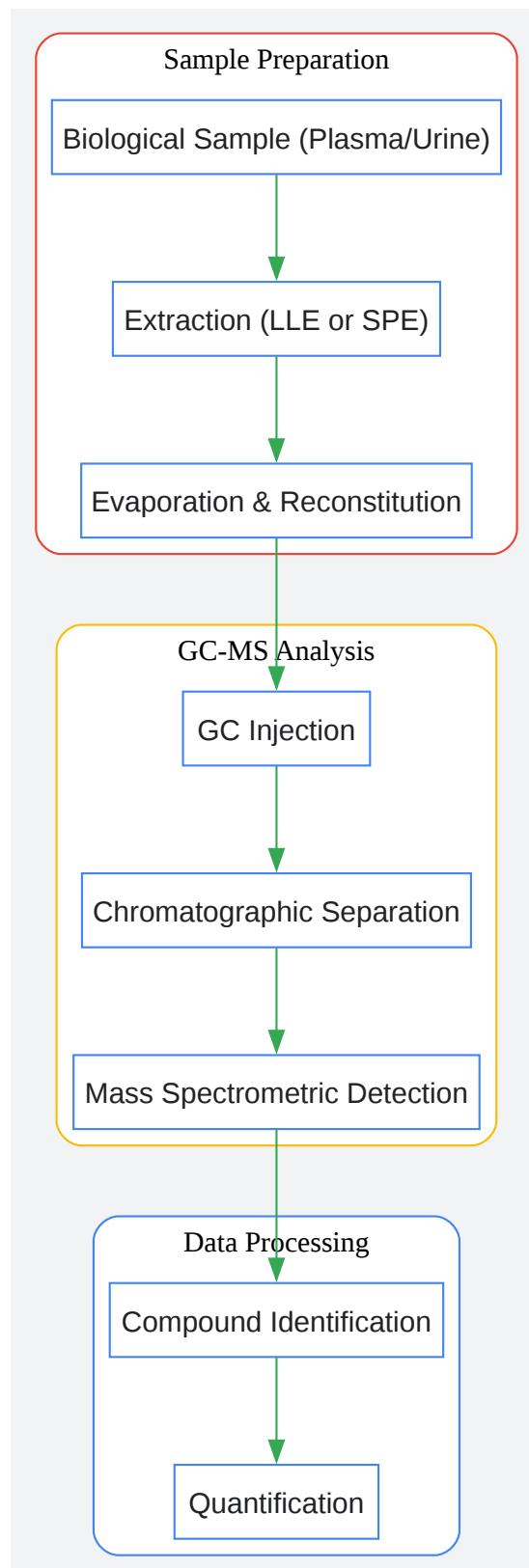
GC Conditions:

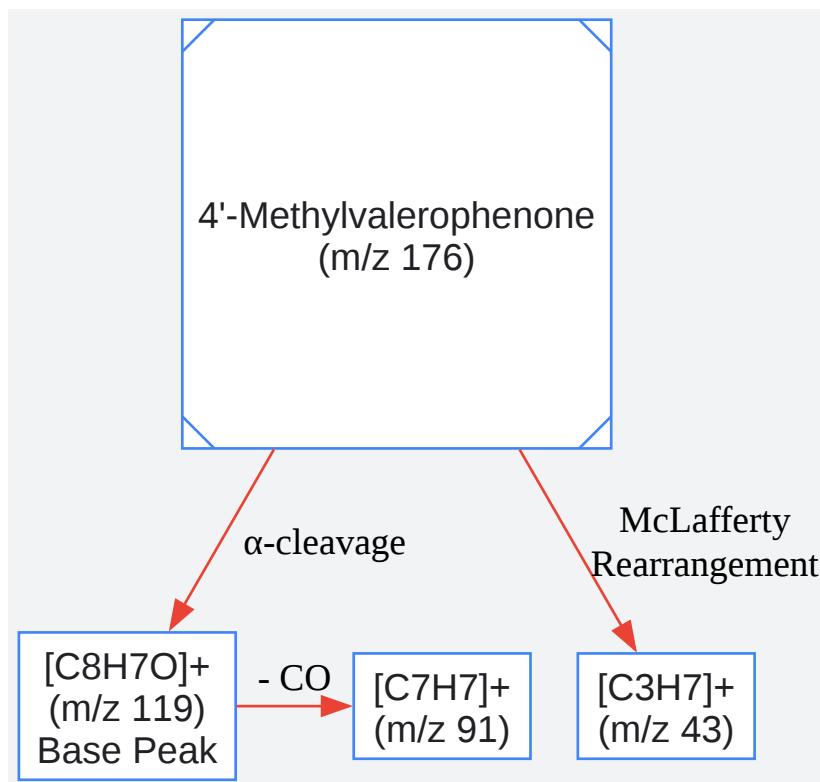
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet Temperature: 250°C.
- Injection Volume: 1 μ L.
- Injection Mode: Splitless.
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 1 minute.
 - Ramp: 10°C/min to 280°C.
 - Hold at 280°C for 5 minutes.

MS Conditions:

- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: m/z 40-400.
- Acquisition Mode: Full Scan.

Visualizations





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References

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- 2. 4-Methyl-1-phenylpentan-1-one | C₁₂H₁₆O | CID 80301 - PubChem [pubchem.ncbi.nlm.nih.gov]
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